

An In-depth Technical Guide to [4-(Aminomethyl)phenyl]methanol Hydrochloride

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Compound of Interest

Compound Name: (4-(Aminomethyl)phenyl)methanol hydrochloride

Cat. No.: B112510

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of [4-(Aminomethyl)phenyl]methanol hydrochloride, a versatile intermediate compound with significant applications in pharmaceutical synthesis. The document details its chemical identity, physicochemical properties, a detailed synthesis protocol, and its role as a key building block in the development of therapeutic agents. This guide is intended for researchers, scientists, and professionals in the field of drug development, offering critical data and methodologies to support further research and application.

Chemical Identity and Nomenclature

The compound of interest is chemically identified as **(4-(Aminomethyl)phenyl)methanol hydrochloride**. Its systematic International Union of Pure and Applied Chemistry (IUPAC) name is [4-(aminomethyl)phenyl]methanol;hydrochloride[1].

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	[4-(aminomethyl)phenyl]methanol hydrochloride [1]
CAS Number	34403-46-8 [1][2]
Molecular Formula	C ₈ H ₁₂ ClNO [1]
Molecular Weight	173.64 g/mol [1][2]
Synonyms	(4-Aminomethyl)benzyl alcohol hydrochloride, 4-(Aminomethyl)phenylmethanol hydrochloride [1][2][3]

Physicochemical Properties

A thorough understanding of the physicochemical properties of [4-(aminomethyl)phenyl]methanol hydrochloride is essential for its application in chemical synthesis and drug formulation.

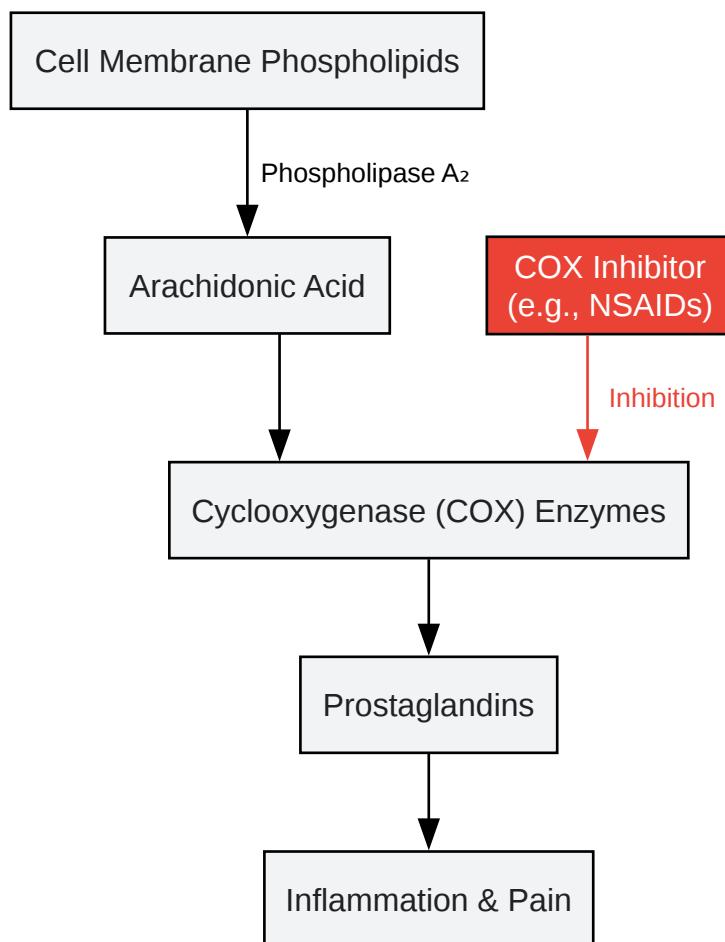
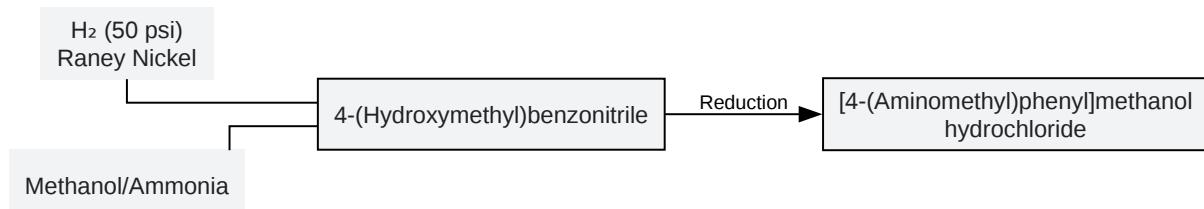
Table 2: Physicochemical Data

Property	Value	Source
Melting Point	80-82 °C	[4]
pKa (Predicted)	14.44 ± 0.10	[4][5]
Solubility	Soluble in DMSO and Methanol	[4][5]
Appearance	Off-White Solid	[4]

Synthesis Protocol

The following section provides a detailed experimental protocol for the synthesis of [4-(aminomethyl)phenyl]methanol hydrochloride via the reduction of 4-hydroxymethylbenzonitrile.

Reaction Scheme



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